

Xenon Tetrafluoride: A Comprehensive Technical Guide to its Phase Diagram and Sublimation

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Compound of Interest

Compound Name: Xenon tetrafluoride

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This technical guide provides an in-depth analysis of the phase behavior and sublimation characteristics of **xenon tetrafluoride** (XeF_4). As the first binary compound of a noble gas to be discovered, XeF_4 holds a significant place in the history of chemistry and continues to be a subject of research interest due to its unique properties as a powerful fluorinating agent.^{[1][2]} This document summarizes key quantitative data, details experimental protocols for its synthesis and characterization, and provides visualizations to elucidate its thermodynamic properties.

Phase Diagram and Thermodynamic Properties

Xenon tetrafluoride is a colorless crystalline solid at standard conditions, notable for its ability to sublime at atmospheric pressure.^{[1][2]} The phase diagram of XeF_4 is characterized by a solid-gas equilibrium at standard pressure, with a distinct triple point at a higher pressure where solid, liquid, and gaseous phases coexist.

Sublimation and Vapor Pressure

Under atmospheric pressure, **xenon tetrafluoride** sublimates at 117 °C.^{[1][2]} The solid-gas phase transition is governed by the vapor pressure of the compound, which increases with temperature. The relationship between vapor pressure and temperature can be described by the Clausius-Clapeyron equation, utilizing the enthalpy of sublimation. The enthalpy of sublimation for **xenon tetrafluoride** has been determined to be 64 kJ/mol.

The vapor pressure of solid XeF₄ at 25 °C has been reported as 3.8 mm Hg. Another source indicates a vapor pressure of 0.6 torr (approximately 0.8 mm Hg) at the same temperature.

Table 1: Physical and Thermodynamic Properties of **Xenon Tetrafluoride**

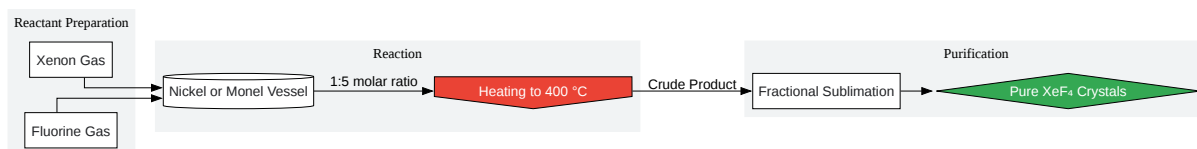
Property	Value
Molar Mass	207.28 g/mol
Density (solid, 25 °C)	4.040 g/cm ³
Sublimation Point (1 atm)	117 °C
Triple Point	117 °C
Enthalpy of Sublimation	64 kJ/mol
Standard Enthalpy of Formation (ΔH°_f)	-251 kJ/mol[1]
Standard Molar Entropy (S°)	146 J·mol ⁻¹ ·K ⁻¹ [1]
Heat Capacity (C_p) at 298.15 K	118.39 J·K ⁻¹ ·mol ⁻¹ [3]

Experimental Protocols

Synthesis of Xenon Tetrafluoride

The primary method for synthesizing **xenon tetrafluoride** is the direct reaction of xenon and fluorine gases.

Experimental Workflow for XeF₄ Synthesis



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Caption: Workflow for the synthesis of **Xenon Tetrafluoride**.

A mixture of xenon and fluorine gas, typically in a 1:5 molar ratio to ensure complete reaction of xenon, is introduced into a nickel or Monel vessel.^[4] The choice of vessel material is critical as it must be resistant to the highly corrosive nature of fluorine gas at elevated temperatures. The vessel is then heated to approximately 400 °C. The reaction is exothermic, releasing 251 kJ/mol of energy.^[2]

Purification by Fractional Sublimation

The crude product from the synthesis reaction is a mixture that can include unreacted starting materials and other xenon fluorides, such as xenon difluoride (XeF₂) and xenon hexafluoride (XeF₆). Purification of XeF₄ is achieved through fractional sublimation, which leverages the differences in the volatilities of these compounds. **Xenon tetrafluoride** is significantly less volatile than XeF₂ and XeF₆, allowing for its separation.

Determination of Thermodynamic Properties

The thermodynamic properties of **xenon tetrafluoride** have been determined using various experimental techniques:

- **Adiabatic Calorimetry:** The heat capacity of XeF₄ has been measured over a wide range of temperatures (from 5 to 350 K) using adiabatic calorimetry.^[3] This technique involves introducing a known quantity of heat to the sample in a thermally isolated environment and

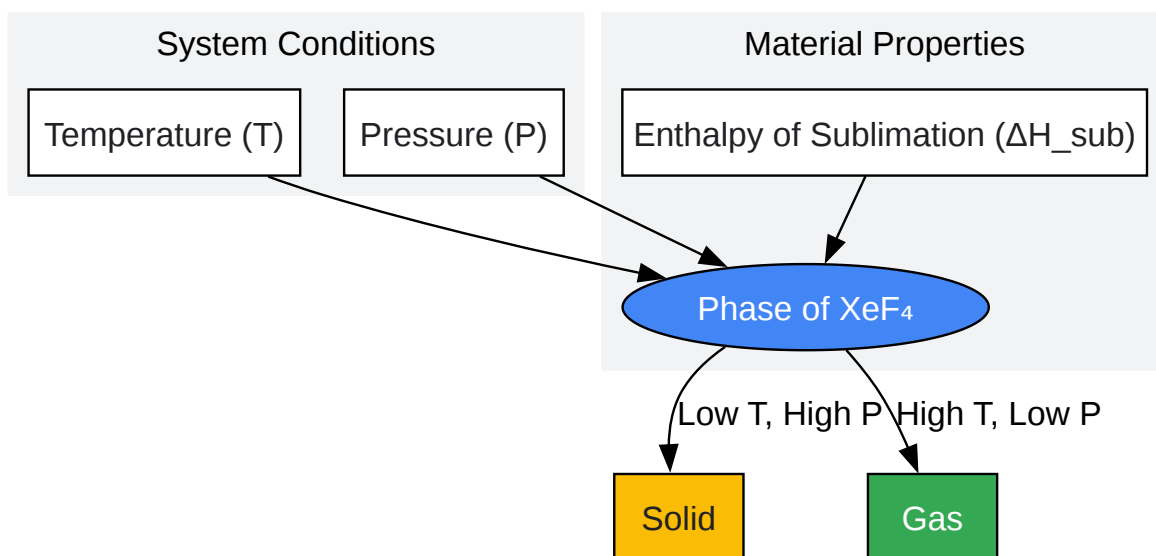
measuring the resulting temperature change. These data are crucial for calculating other thermodynamic functions such as entropy and enthalpy.

- **Vapor Pressure Measurement:** The vapor pressure of XeF_4 can be measured using static or dynamic methods. In a static method, a sample of the solid is placed in an evacuated, temperature-controlled container connected to a pressure-measuring device. The pressure of the vapor in equilibrium with the solid is then measured at various temperatures.

Sublimation and the Clausius-Clapeyron Equation

The relationship between the vapor pressure of a solid and its temperature during sublimation can be described by the Clausius-Clapeyron equation. This equation is fundamental to understanding the solid-gas phase transition.

Logical Relationship for Sublimation



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